

Oral Administration of BMS-604992 Free Base in Rodents: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BMS-604992 free base*

CAS No.: *760944-56-7*

Cat. No.: *B3182456*

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Disclaimer: Publicly available information on the oral administration of **BMS-604992 free base** in rodents is limited. The following application notes and protocols are based on established methodologies for similar small molecule compounds developed by Bristol Myers Squibb (BMS) and general practices for oral administration in preclinical rodent studies. These should be adapted based on the specific physicochemical properties of BMS-604992 and institutional guidelines.

Introduction

This document provides detailed application notes and protocols for the oral administration of a representative BMS compound in rodents, serving as a guide for studies involving **BMS-604992 free base**. The protocols cover formulation, administration, and pharmacokinetic analysis. As a case study, we will refer to the mechanism of action of BMS-275183, an orally active taxane, to illustrate the creation of a signaling pathway diagram.

Data Presentation: Representative Pharmacokinetic Parameters

The following table summarizes representative pharmacokinetic parameters of a BMS compound (BMS-204352) in rats following a single intra-arterial administration. While the route is not oral, this data provides an example of the types of parameters that should be determined in a pharmacokinetic study.^[1] It is crucial to establish these parameters specifically for the oral administration of **BMS-604992 free base**.

Parameter	Male Rats	Female Rats	Units
Dose	0.4, 2.0, 5.0, 10.0	0.4, 2.0, 5.0, 10.0	mg/kg
C _{max}	Dose-dependent increase	Dose-dependent increase	ng/mL
AUC	Dose-dependent increase	Dose-dependent increase	ng*h/mL
CL(T)	879 - 3242	879 - 3242	mL/h/kg
V(SS)	3621 - 8933	3621 - 8933	mL/kg
t _{1/2}	2.08 - 4.70	2.08 - 4.70	h
MRT	2.42 - 4.54	2.42 - 4.54	h

Data from intra-arterial administration of BMS-204352 in rats.^[1] C_{max}: Maximum plasma concentration; AUC: Area under the plasma concentration-time curve; CL(T): Total body clearance; V(SS): Volume of distribution at steady state; t_{1/2}: Elimination half-life; MRT: Mean residence time.

Experimental Protocols

Formulation Preparation

The appropriate vehicle for oral administration will depend on the solubility and stability of **BMS-604992 free base**. A common approach for poorly water-soluble compounds is to use a multi-component vehicle system.

Objective: To prepare a formulation of **BMS-604992 free base** suitable for oral gavage in rodents.

Materials:

- **BMS-604992 free base**
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer
- Sonicator

Procedure:

- Prepare a stock solution of BMS-604992 in DMSO (e.g., 50 mg/mL).
- In a sterile tube, add the required volume of PEG300.
- To the PEG300, add the appropriate volume of the BMS-604992 stock solution and mix thoroughly by vortexing.
- Add Tween 80 to the mixture (typically 5% of the total volume) and mix until the solution is uniform.
- Add saline to reach the final desired volume and concentration. A common vehicle composition is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.
- If necessary, sonicate the final formulation to ensure complete dissolution.
- Prepare the formulation fresh on the day of the experiment or store at an appropriate temperature if stability data is available.

Oral Gavage Administration in Rodents

Oral gavage is a standard method for precise oral dosing in rodents.

Objective: To administer a defined dose of **BMS-604992 free base** formulation to mice or rats.

Materials:

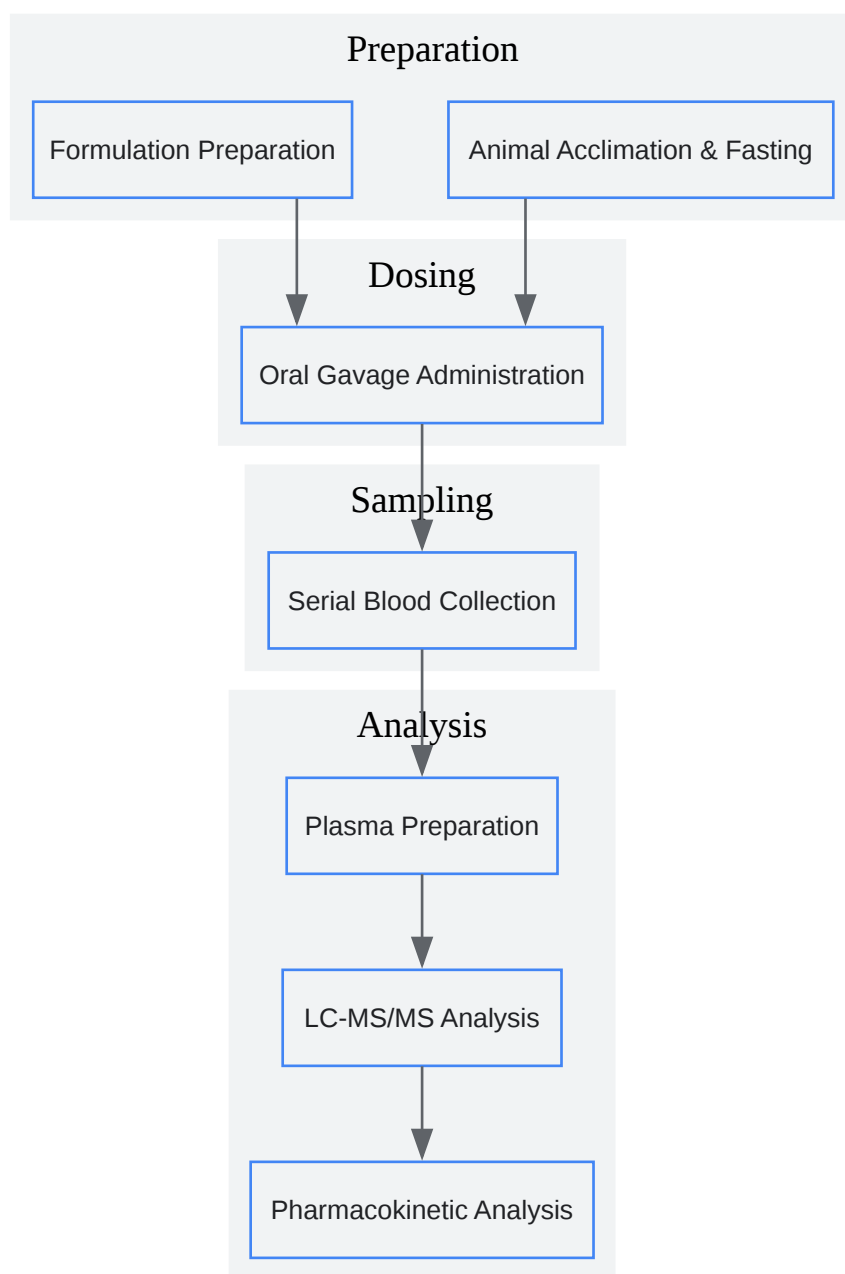
- Rodents (e.g., Sprague-Dawley rats or C57BL/6 mice)
- Prepared BMS-604992 formulation
- Appropriately sized gavage needles (flexible or stainless steel with a ball tip)
- Syringes
- Animal scale

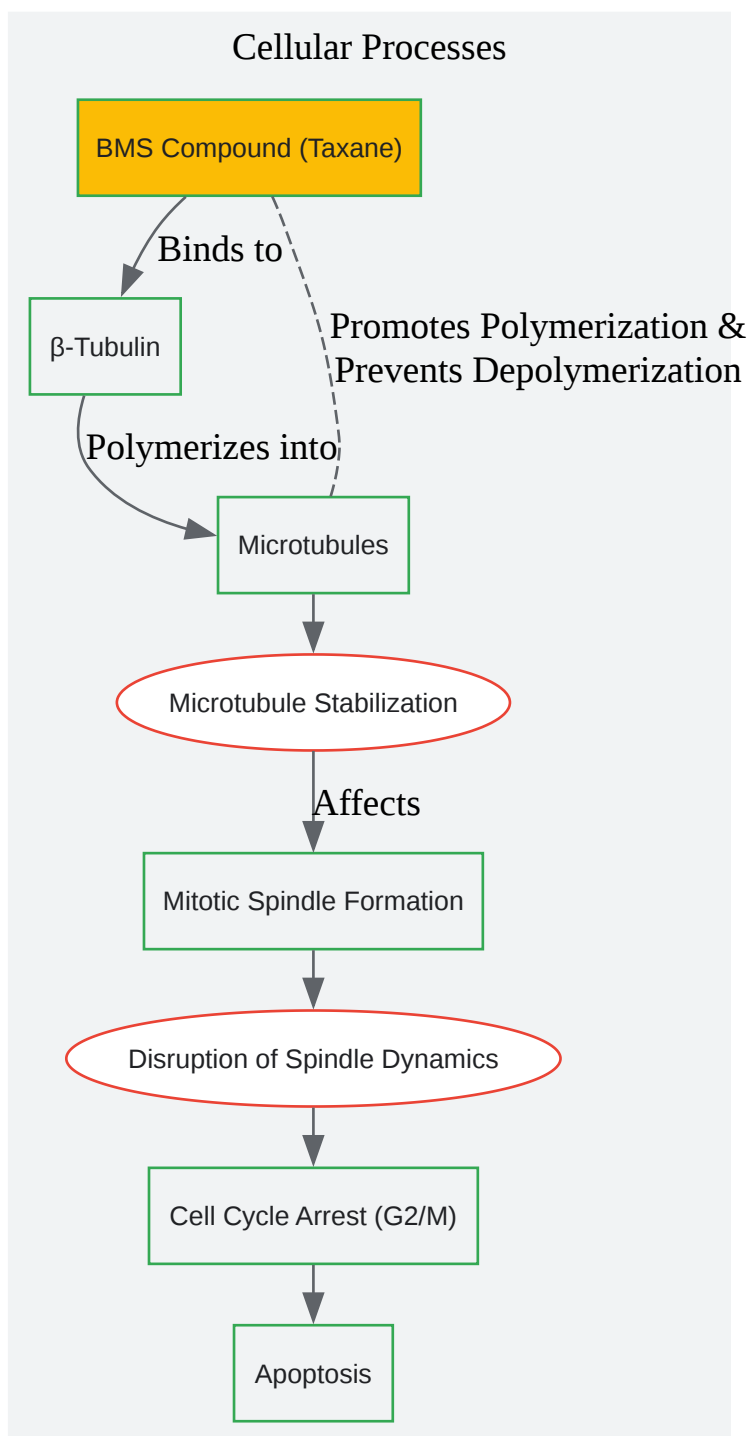
Procedure:

- Weigh each animal to determine the correct dosing volume (e.g., 10 mL/kg body weight).
- Draw the calculated volume of the formulation into a syringe fitted with a gavage needle.
- Properly restrain the animal. For a mouse, this can be done by scruffing the neck. For a rat, hold the animal around the thoracic region.
- Gently insert the gavage needle into the diastema (the space between the incisors and molars) and advance it along the upper palate towards the esophagus. The animal should swallow the tube as it is advanced.
- If any resistance is met, withdraw the needle and re-insert. Do not force the needle.
- Once the needle is correctly positioned in the stomach, administer the compound slowly.
- Gently remove the needle along the same path of insertion.
- Return the animal to its cage and monitor for any signs of distress.

Visualizations

Experimental Workflow for an Oral Pharmacokinetic Study





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References

- 1. Pharmacokinetics and dose proportionality of BMS-204352 after intraarterial administration to rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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